Alternate names and CAS number for copper(II)-ethylenediamine complex

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Compound of Interest

Compound Name:	*Bis(ethylenediamine)copper(II)hydroxide*
Cat. No.:	*B12059882*

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An In-depth Technical Guide to the Copper(II)-Ethylenediamine Complex for Researchers and Scientists

This technical guide provides a comprehensive overview of the copper(II)-ethylenediamine complex, a versatile coordination compound with significant applications in research and development. The document covers its nomenclature, physicochemical properties, synthesis protocols, and various applications, with a focus on providing actionable information for researchers, scientists, and professionals in drug development.

Nomenclature and Identification

The copper(II)-ethylenediamine complex can be referred to by several names and is associated with different CAS numbers depending on the specific salt or ionic form. The most common identifiers are summarized below.

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Identifier	Value	Reference
Common Name	Copper(II)-ethylenediamine complex	[1]
Systematic Name	Copper(2+), bis(1,2-ethanediamine-κN,κN')-	[2][3]
Alternate Names	Bis(ethylenediamine)copper(II) ion	[1]
Cupriethylenediamine	[1][4]	
Bis(1,2-ethanediamine-N,N')copper(2+)	[1]	
CAS Number (ion)	13426-91-0	[1][2][3]
CAS Number (hydroxide)	14552-35-3	[4][5][6]
Molecular Formula (ion)	C4H16CuN4^2+	[3]
Molecular Formula (hydroxide)	C4H18CuN4O2	[4][7]
Molecular Weight (ion)	183.74 g/mol	[3]
Molecular Weight (hydroxide)	217.76 g/mol	[5][6]

Physicochemical Properties

The copper(II)-ethylenediamine complex is known for its characteristic deep blue color in solution.[4] It is a coordination compound formed between copper(II) ions and the bidentate ligand ethylenediamine, which coordinates through its two nitrogen atoms.[4] The complex is soluble in water and exhibits paramagnetism due to the presence of an unpaired electron in the d-orbital of the copper(II) ion.[4]

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Property	Value	Reference
Appearance	Deep blue solution	[4]
Solubility	Soluble in water	[4]
Magnetic Property	Paramagnetic	[4]
Geometry	Distorted octahedral for [Cu(en)2(H2O)2]^2+	[8]
Density (1.0 M solution)	1.086 g/mL at 25 °C	[5][6]

Synthesis and Characterization

The synthesis of copper(II)-ethylenediamine complexes can be achieved through various methods, often involving the reaction of a copper(II) salt with ethylenediamine in a suitable solvent.

Experimental Protocol: Synthesis of Bis(ethylenediamine)copper(II) Sulfate

This protocol outlines a general procedure for the synthesis of bis(ethylenediamine)copper(II) sulfate.

Materials:

- Copper(II) sulfate pentahydrate (CuSO4·5H2O)[9]
- Ethylenediamine
- Water

Procedure:

- Dissolve copper(II) sulfate pentahydrate in water.[10]
- Slowly add ethylenediamine to the copper(II) sulfate solution while stirring.[10]

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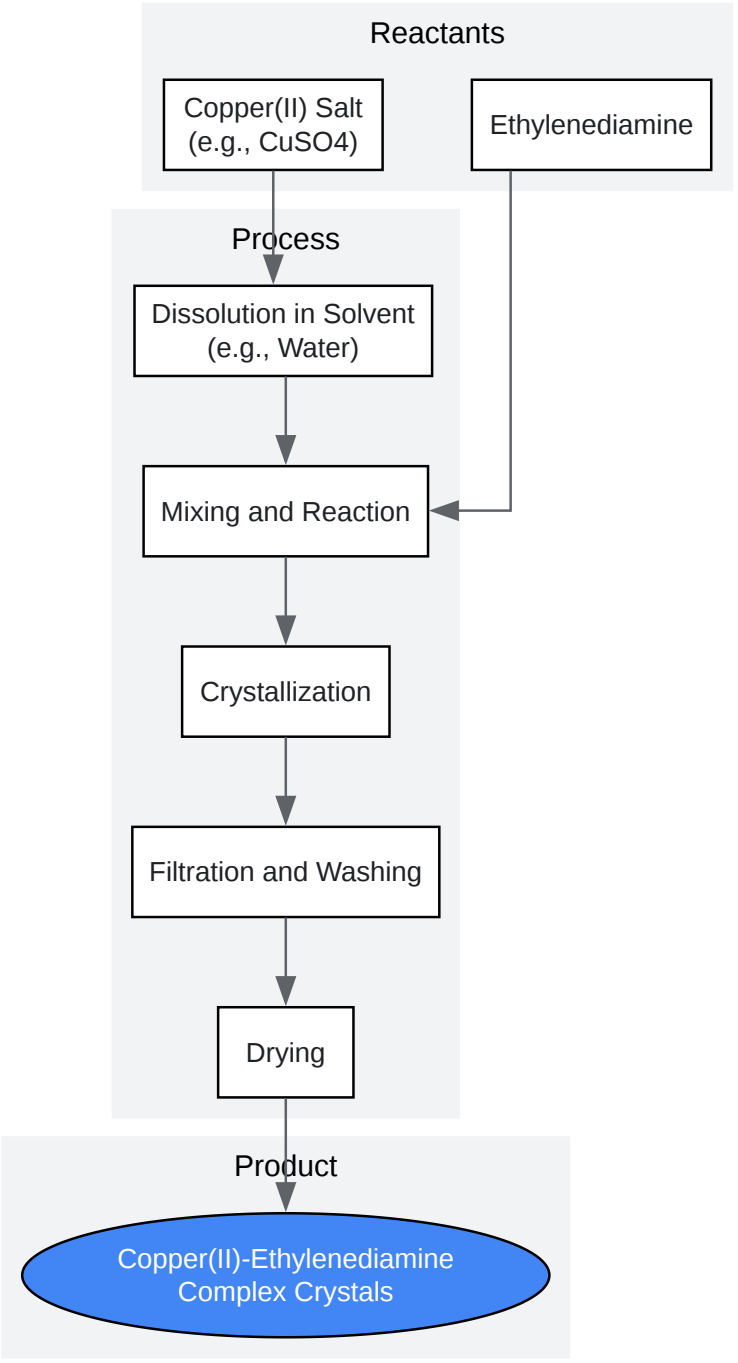
- Concentrate the resulting solution to induce crystallization.[10]
- Filter the formed blue crystals of the copper(II) complex.[10]
- Wash the crystals with a small amount of cold water and then with ethanol.
- Dry the crystals in a desiccator.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of a copper(II)-ethylenediamine complex.

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General Synthesis Workflow for Copper(II)-Ethylenediamine Complex



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Caption: General synthesis workflow for copper(II)-ethylenediamine complex.

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Applications in Research and Development

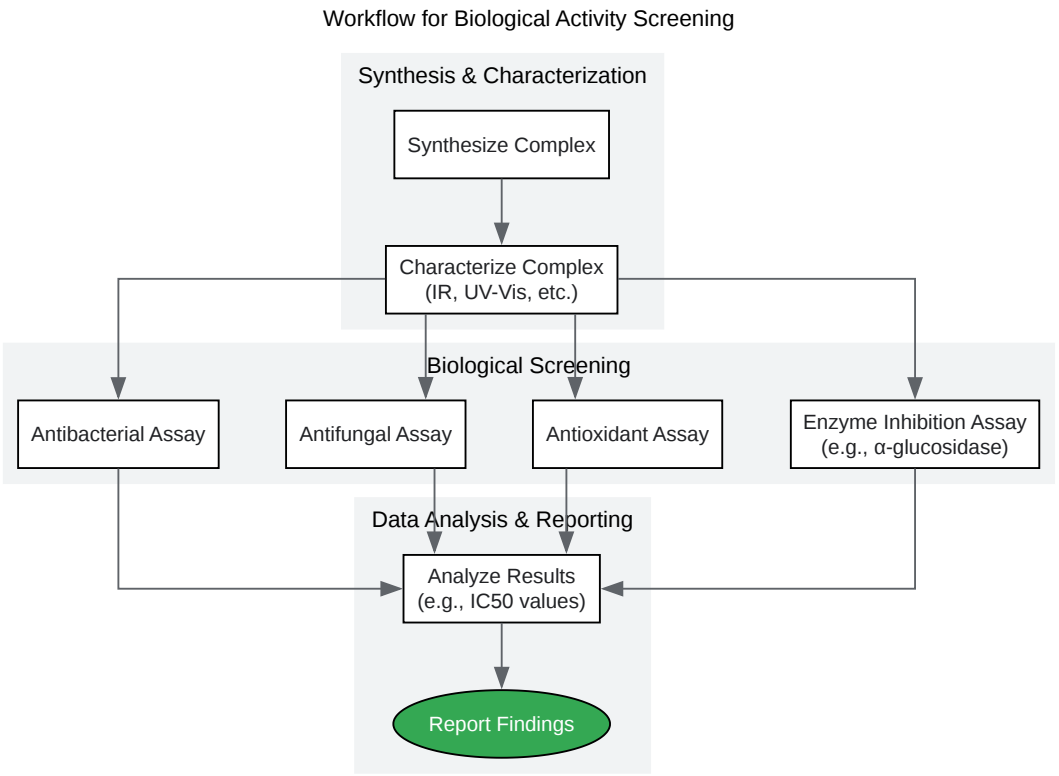
Copper(II)-ethylenediamine complexes have found utility in various scientific and industrial domains.

- Catalysis: These complexes are employed as catalysts in organic synthesis, such as in click chemistry for the synthesis of triazoles.[11]
- Biological Activity: Research has shown that copper(II)-ethylenediamine complexes and their derivatives exhibit significant biological activities, including antibacterial, antifungal, and antioxidant properties.[12][13][14] Some complexes have been investigated for their potential as antidiabetic agents due to their α-glucosidase inhibitory activity.[15]
- Cellulose Solvent: Cupriethylenediamine hydroxide is utilized as a solvent for cellulose.[4]
- Electrochemical Sensors: The complex can be incorporated into materials for the development of electrochemical sensors.[16]

Application Workflow: Screening for Biological Activity

The following diagram illustrates a typical workflow for screening the biological activity of newly synthesized copper(II)-ethylenediamine complexes.

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Caption: Workflow for biological activity screening of complexes.

Quantitative Data Summary

The following table summarizes some of the quantitative data reported for various copper(II)-ethylenediamine complexes.

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Complex	Parameter	Value	Reference
(Cu(Trp)2(en))0.5H2O	Yield	55%	[17]
Elemental Analysis (Calc. %)	Cu: 11.96, C: 54.22, N: 13.00, H: 4.47	[17]	
Elemental Analysis (Found %)	Cu: 12.00, C: 55.36, N: 12.00, H: 5.46	[17]	
[Cu(pn)2Zn(NCS)4]	Magnetic Moment (300 K)	1.82 B.M.	[18]
[Cu(N,N-Me2-en)2Zn(NCS)4]	Magnetic Moment (300 K)	1.95 B.M.	[18]
[Cu(en)3]2NO3	IC50 (α-glucosidase)	0.475 mg/ml	[15]

This guide provides a foundational understanding of the copper(II)-ethylenediamine complex for researchers and professionals. The versatility in its synthesis and its wide range of applications make it a subject of continuous interest in the scientific community.

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